

N-Butylurea Technical Support Center: A Guide to Safe Handling

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Compound of Interest

Compound Name: N-Butylurea

Cat. No.: B146187

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This guide is designed for researchers, scientists, and drug development professionals who handle **N-Butylurea**. Its purpose is to provide in-depth technical support, addressing potential toxicity concerns through practical, field-proven advice. The following information synthesizes data from established safety protocols to ensure a self-validating system of laboratory practice.

Section 1: Frequently Asked Questions (FAQs) on N-Butylurea Hazards

This section addresses the fundamental questions regarding the toxicological profile of **N-Butylurea**, enabling a foundational understanding for risk assessment.

Q1: What are the primary health risks associated with **N-Butylurea**?

A1: **N-Butylurea** is classified as a hazardous chemical with several primary routes of concern. It is considered harmful if swallowed, if it comes into contact with the skin, or if it is inhaled as a dust or mist^[1]. The key health hazards are:

- **Acute Toxicity:** It is categorized as Acute Toxicity, Category 4 for oral, dermal, and inhalation routes^[1].
- **Suspected Mutagenicity:** It is suspected of causing genetic defects (Germ Cell Mutagenicity, Category 2)^[1]. This is a significant long-term health risk that necessitates stringent handling

protocols.

- Respiratory Irritation: It can cause respiratory irritation, classified under specific target organ toxicity (single exposure), Category 3[1].
- Thermal Decomposition Hazard: When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx)[2].

Q2: Are there any established occupational exposure limits for **N-Butylurea**?

A2: Currently, there are no specific occupational exposure limits (e.g., PEL, TWA) established by major regulatory bodies like OSHA for **N-Butylurea**[1][3]. The absence of a defined limit reinforces the need to adhere to the principle of ALARA (As Low As Reasonably Achievable) for exposure. All handling should be performed within engineering controls designed to minimize any potential for contact.

Q3: What are the physical properties of **N-Butylurea** I should be aware of?

A3: **N-Butylurea** is an odorless, white crystalline solid or powder[1]. Its solid form means that the primary risk of inhalation comes from aerosolized dust generated during handling, such as weighing or transferring the compound. It is soluble in water[4].

Section 2: Engineering Controls & Personal Protective Equipment (PPE)

Properly equipping your workspace and yourself is the most critical step in mitigating the risks associated with **N-Butylurea**. This section explains the causality behind equipment choices.

Q1: Is a chemical fume hood mandatory for handling **N-Butylurea**?

A1: Yes. Given that **N-Butylurea** is harmful if inhaled and can cause respiratory irritation, all manipulations that could generate dust—including weighing, transferring, and preparing solutions—must be conducted inside a certified chemical fume hood[3][5]. This engineering control is your primary line of defense to prevent respiratory exposure.

Q2: What specific type of gloves provides adequate protection against **N-Butylurea**?

A2: While specific permeation data for **N-Butylurea** is not widely available, a conservative approach based on its chemical class (amide) and general laboratory chemical handling is required.

- Nitrile gloves are a suitable choice for providing protection from chlorinated solvents, oils, greases, acids, caustics, and alcohols[6]. They offer good resistance to tears and abrasions[6].
- Butyl rubber gloves offer protection against a wide variety of chemicals, including acids, bases, and alcohols[6]. Always inspect gloves for any signs of degradation or puncture before use and wash your hands thoroughly after removing them[7]. For prolonged or high-exposure scenarios, consider double-gloving.

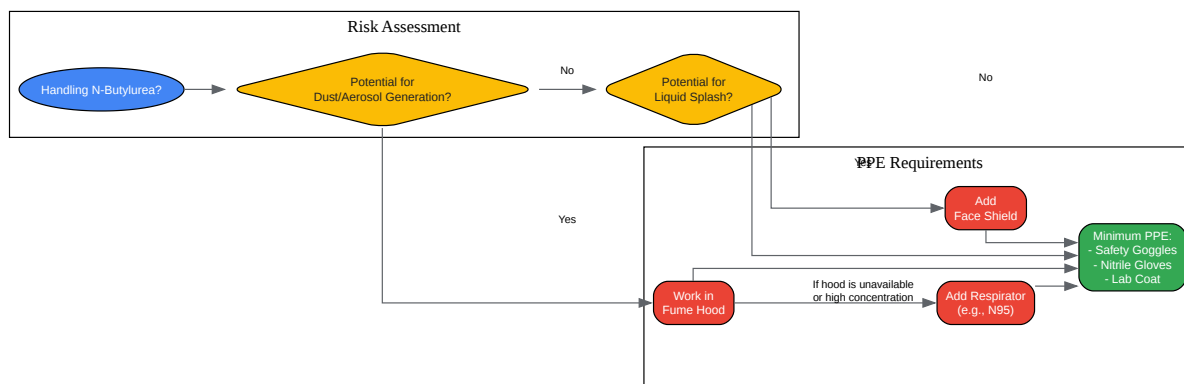
Q3: What is the complete, recommended PPE ensemble for handling **N-Butylurea**?

A3: A complete PPE ensemble is non-negotiable and acts as a secondary barrier to exposure.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[1][7]. A face shield should be used in addition to goggles if there is a risk of splashing or significant dust generation[6].
- Hand Protection: Wear appropriate protective gloves (e.g., Nitrile) inspected prior to use[6][8].
- Body Protection: A lab coat is mandatory. For tasks with a higher risk of contamination, wear fire/flammable resistant and impervious clothing[7].
- Respiratory Protection: A NIOSH/MSHA-approved respirator (e.g., an N95 dust mask for powders) should be used if exposure limits are exceeded or if irritation is experienced[1][8]. All respirator use must be in accordance with a formal respiratory protection program[6].

PPE Selection Workflow

The following diagram outlines the decision-making process for selecting appropriate PPE when handling **N-Butylurea**.



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Caption: Decision workflow for **N-Butylurea** PPE selection.

Section 3: Troubleshooting Guide & Emergency Response

This section is formatted in a question-and-answer style to directly address specific issues and emergencies that users might encounter.

Q: What should I do if I spill a small amount of **N-Butylurea** powder on the lab bench?

A: Do not panic. Follow this protocol to manage the spill safely and effectively.

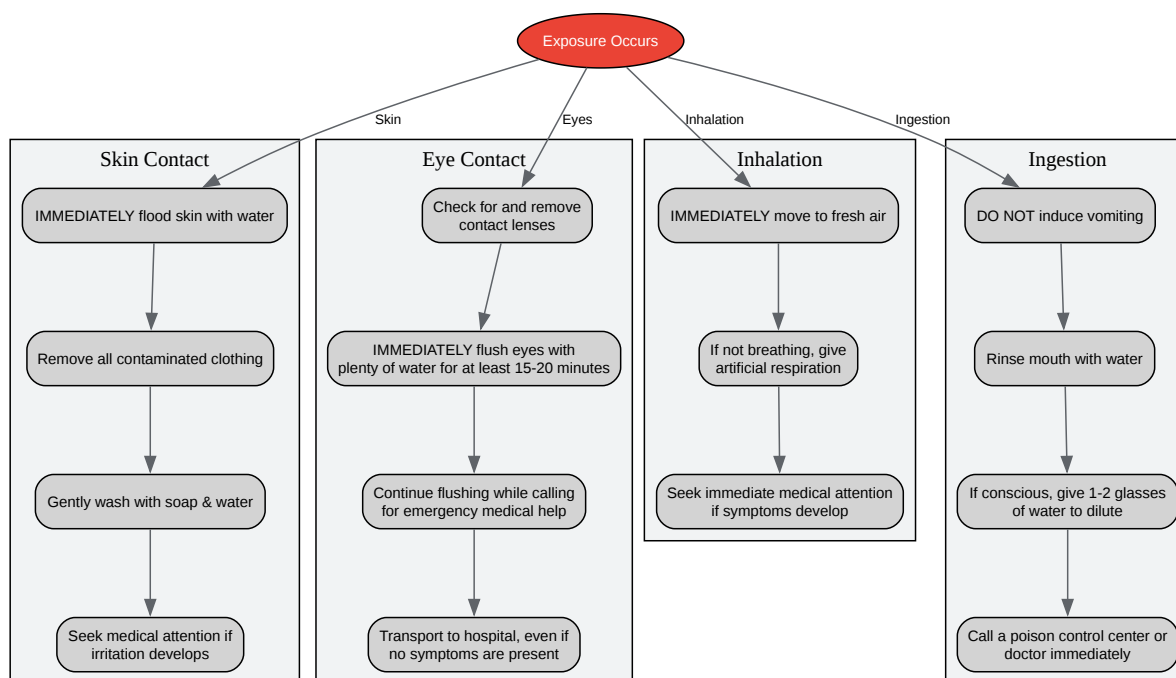
- Step 1: Secure the Area: Restrict access to the spill area. Ensure all ignition sources are removed[4].

- Step 2: Don PPE: If not already wearing it, immediately don your full PPE ensemble, including gloves, goggles, and a lab coat.
- Step 3: Dampen the Material: Gently dampen the solid spill material with 60-70% ethanol[2][4]. This is a critical step to prevent the powder from becoming airborne. Do not use a dry sweeping method.
- Step 4: Collect the Material: Use an absorbent paper, also dampened with 60-70% ethanol, to carefully pick up the dampened material[2][4].
- Step 5: Package the Waste: Place the absorbent paper and any contaminated materials into a sealable, vapor-tight plastic bag for hazardous waste disposal[4].
- Step 6: Decontaminate the Surface: Wash the contaminated surface with a 60-70% ethanol solution, followed by a thorough wash with soap and water[4].
- Step 7: Dispose of PPE: Dispose of your gloves and any other contaminated disposable items as hazardous waste. Wash your hands thoroughly.

Q: What is the correct first aid response for skin or eye contact with **N-Butylurea**?

A: Immediate and thorough action is required. The location of eyewash stations and safety showers must be known before any experiment begins[1].

Emergency Response Workflow for Exposures



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Caption: First aid response workflow for **N-Butylurea** exposure.

Q: How should I properly store **N-Butylurea** to maintain its stability and ensure safety?

A: Proper storage is crucial to prevent degradation and accidental exposure.

- Container: Store in a tightly closed container[1][7].

- Environment: Keep the container in a dry, cool, and well-ventilated place[1][7]. A refrigerator may be a suitable storage location.
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents[1].

Section 4: Decontamination & Waste Disposal

Q: How do I decontaminate reusable glassware after working with **N-Butylurea**?

A: While no specific inactivation protocol for **N-Butylurea** is provided in the search results, a general procedure for similar hazardous compounds can be adapted. For related compounds like N-Nitroso-N-methylurea, a 10% sodium thiosulfate solution is used for inactivation[5]. However, for **N-Butylurea**, a thorough cleaning procedure is sufficient.

- Step 1: Rinse the glassware multiple times with a suitable organic solvent (like ethanol) inside a fume hood. Collect all rinsate as hazardous waste.
- Step 2: Wash the glassware thoroughly with soap and warm water.
- Step 3: Perform a final rinse with deionized water.

Q: What is the correct procedure for disposing of **N-Butylurea** waste?

A: All **N-Butylurea** waste, including unused product and contaminated materials (gloves, absorbent pads, etc.), must be treated as hazardous waste[1][5].

- Containment: Collect all waste in a suitable, sealed, and clearly labeled container[9][10].
- Disposal: The container must be disposed of through an approved hazardous waste disposal plant[1]. Contact your institution's Environmental Health and Safety (EHS) office for specific pickup and disposal procedures[5]. Never dispose of **N-Butylurea** down the drain or in regular trash.

Quantitative Data & Hazard Summary

The table below summarizes key quantitative and classification data for **N-Butylurea** for quick reference.

Property / Hazard Classification	Value / Statement	Source(s)
Molecular Formula	C5H12N2O	[1]
Molecular Weight	116.16 g/mol	[8]
Physical State	Odorless, white crystalline solid	[2]
Melting Point	94 - 98 °C	[1]
GHS: Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	[1][11]
GHS: Acute Toxicity, Dermal	Category 4 (Harmful in contact with skin)	[1]
GHS: Acute Toxicity, Inhalation	Category 4 (Harmful if inhaled)	[1]
GHS: Germ Cell Mutagenicity	Category 2 (Suspected of causing genetic defects)	[1]
GHS: STOT-SE	Category 3 (May cause respiratory irritation)	[1]
Occupational Exposure Limits	None Established	[1][3]

References

- Butylurea | C5H12N2O | CID 11595. PubChem - NIH. [Link]
- Standard Operating Procedures for N-Nitroso-N-methylurea (NMU). University of North Texas Health Science Center. [Link]
- Personal Protective Equipment for Chemical Exposures. University of Nebraska-Lincoln EHS. [Link]
- Personal Protective Equipment (PPE). University of Tennessee, Knoxville EHS. [Link]
- Disposal of Waste Solvents. National University of Singapore, Department of Chemistry. [Link]

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Sources

- 1. fishersci.com [fishersci.com]
- 2. Butylurea | C₅H₁₂N₂O | CID 11595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pfaltzandbauer.com [pfaltzandbauer.com]
- 4. N-BUTYLUREA | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. unthealth.edu [unthealth.edu]
- 6. ehs.unl.edu [ehs.unl.edu]
- 7. echemi.com [echemi.com]
- 8. N-Butylurea 99 592-31-4 [sigmaaldrich.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Disposal of Waste Solvents - NUS Chemistry | NUS Chemistry [chemistry.nus.edu.sg]
- 11. chemicalbook.com [chemicalbook.com]
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